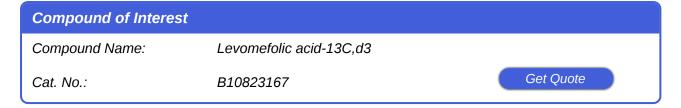


Physicochemical Properties of Levomefolic Acid-13C,d3: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Levomefolic acid-13C,d3**, an isotopically labeled form of the active folate metabolite. This document is intended to serve as a valuable resource for researchers and scientists utilizing this compound in their studies.

Core Physicochemical Data

Levomefolic acid-13C,d3 is a stable isotope-labeled version of L-5-methyltetrahydrofolate (L-5-MTHF), the primary biologically active form of folate. The incorporation of one carbon-13 atom and three deuterium atoms provides a distinct mass shift, making it an ideal internal standard for quantitative analysis by mass spectrometry.[1][2]

Table 1: General Properties of Levomefolic Acid-13C,d3



Property	Value	Citations
Chemical Name	(2S)-2-[[4-[[(6S)-2-amino-4- oxo-5- (trideuterio(13C)methyl)-1,6,7, 8-tetrahydropteridin-6- yl]methylamino]benzoyl]amino] pentanedioic acid	[3]
Synonyms	N-[4-[[[(6S)-2-Amino-3,4,5,6,7,8-hexahydro-5-(methyl-13C,d3)-4-oxo-6-pteridinyl]methyl]amino]benzoy l]-L-glutamic Acid; (6S)-5-(Methyl-13C,d3)tetrahydrofolic Acid; 5-Methyl-(6S)-tetrahydrofolic Acid-13C,d3; L-Methyl Folate-13C-d3; [6S]-5-MTHF-13C-d3	[4][5]
CAS Number	1356019-94-7	[1][2][3][5][6][7]
Unlabeled CAS Number	31690-09-2	[3][4]
Molecular Formula	C19 ¹³ CH22D3N7O6	[2][4][6][7]
Molecular Weight	463.47 g/mol	[3][4][6]
Accurate Mass	463.2088	[3]
Appearance	Solid	[2][5]

Table 2: Purity and Isotopic Enrichment

Parameter	Specification	Citations
Purity (HPLC)	>95%	[3]
Isotopic Enrichment	≥99% deuterated forms (d1-d3)	[2][5]



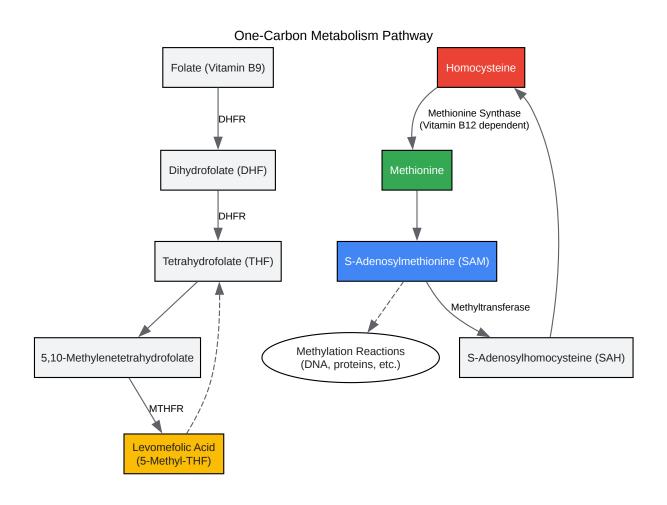
Table 3: Solubility and Storage

Parameter	Details	Citations
Solubility	Slightly soluble in aqueous base (heated) and DMSO. Insoluble in DMSO (at room temperature). Soluble in H ₂ O at 10 mM (sonication recommended).	[5][8]
Storage Temperature	-20°C	[3][5]
Stability	≥ 4 years at -20°C	[5]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month (protect from light).	[1]

Role in Biological Pathways

Levomefolic acid is a crucial component of one-carbon metabolism, a network of interconnected biochemical pathways essential for DNA synthesis, methylation, and cellular repair.[9][10] Its primary role is to donate a methyl group to homocysteine, a reaction that regenerates methionine.[5][10] This process is vital for the synthesis of S-adenosylmethionine (SAM), the universal methyl donor for numerous biological reactions.





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Caption: Role of Levomefolic Acid in the One-Carbon Metabolism Pathway.

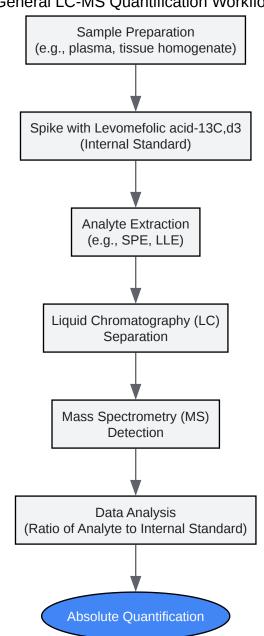
Experimental Protocols and Applications

Levomefolic acid-13C,d3 is primarily used as an internal standard for the accurate quantification of its unlabeled counterpart in biological matrices using gas chromatographymass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[2][5]

General Experimental Workflow for LC-MS Quantification



The following diagram illustrates a typical workflow for using **Levomefolic acid-13C,d3** as an internal standard in a quantitative LC-MS experiment.



General LC-MS Quantification Workflow

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Caption: Experimental Workflow for LC-MS Quantification using an Internal Standard.

Methodological Considerations



- Purity Determination (HPLC): While specific vendor protocols are proprietary, the purity of
 Levomefolic acid-13C,d3 is typically determined by High-Performance Liquid
 Chromatography (HPLC) with UV detection. A reference standard of known purity is used to
 generate a calibration curve, against which the peak area of the sample is compared to
 determine its purity.
- Isotopic Enrichment Analysis: The isotopic enrichment is confirmed by mass spectrometry. The analysis involves comparing the ion intensities of the labeled compound (M+4) with any unlabeled (M) or partially labeled (M+1, M+2, M+3) species present in the sample.
- Solubility Preparation: For aqueous stock solutions, it is recommended to aid dissolution by sonication.[8] Stock solutions should be prepared, aliquoted, and stored under the recommended conditions to prevent degradation from repeated freeze-thaw cycles.[1] For aqueous solutions intended for cell culture or in vivo use, sterile filtration through a 0.22 µm filter is advised.[1][11]

Disclaimer: This document is for research and informational purposes only and is not intended for diagnostic or therapeutic use.[2][4] Always refer to the Certificate of Analysis for lot-specific data.[4]

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